

# Mandestrobin Stereoisomers: A Technical Deep Dive into Biological Activity

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## Compound of Interest

Compound Name: **Mandestrobin**

Cat. No.: **B1253266**

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## Introduction

**Mandestrobin** is a broad-spectrum strobilurin fungicide that effectively controls a range of plant pathogenic fungi. Its mode of action, like other QoI (Quinone outside Inhibitor) fungicides, is the inhibition of mitochondrial respiration by binding to the cytochrome bc1 complex (Complex III) at the Qo site, ultimately disrupting the fungal pathogen's energy supply.

**Mandestrobin** is commercially available as a racemic mixture, comprising two stereoisomers: **(R)-mandestrobin** and **(S)-mandestrobin**. It is the **(R)-isomer** that is primarily responsible for the fungicidal activity, being the more "toxic moiety". This technical guide provides a comprehensive overview of the stereoisomers of **mandestrobin**, their biological activities, and the experimental protocols for their synthesis, separation, and evaluation.

## Fungicidal Activity of Mandestrobin

Racemic **mandestrobin** has demonstrated efficacy against a wide array of fungal pathogens. The following table summarizes the fungicidal activity of the racemic mixture against various fungal species.

Table 1: Fungicidal Activity of Racemic **Mandestrobin** against Various Fungal Pathogens

Fungal Species	Class	EC50 (ppm)
Sclerotinia sclerotiorum	Ascomycetes	0.022
Monilinia fructicola	Ascomycetes	0.034
Venturia nashicola	Ascomycetes	0.016
Botrytis cinerea	Fungi Imperfecti	0.075
Cercospora beticola	Fungi Imperfecti	0.0082
Alternaria alternata	Fungi Imperfecti	0.065
Pyricularia oryzae	Fungi Imperfecti	0.062
Septoria tritici	Fungi Imperfecti	0.18
Puccinia recondita	Basidiomycetes	0.019
Gymnosporangium asiaticum	Basidiomycetes	

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